

crystal structure of 2-Hydroxy-3-nitrobenzamide

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Compound of Interest

Compound Name: 2-Hydroxy-3-nitrobenzamide

CAS No.: 2912-76-7

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Topic: Crystal Structure and Supramolecular Architecture of **2-Hydroxy-3-nitrobenzamide**

Content Type: In-Depth Technical Guide Audience: Structural Chemists, Pharmaceutical Scientists, and Materials Researchers

Executive Summary

This technical guide provides a rigorous analysis of the solid-state behavior of **2-Hydroxy-3-nitrobenzamide** ($C_7H_6N_2O_4$). Unlike simple salicylamide derivatives, the introduction of a nitro group at the ortho position (C3) relative to the hydroxyl moiety creates a competitive hydrogen-bonding landscape. This guide details the synthesis, crystallographic parameters, and the specific intramolecular and intermolecular interaction networks that define its stability. We focus on the S(6) intramolecular resonance-assisted hydrogen bond (RAHB) and the $R^2_2(8)$ intermolecular dimer, which are critical for understanding the solubility and packing efficiency of this pharmaceutical intermediate.

Chemical Context & Synthesis Strategy

The synthesis of **2-Hydroxy-3-nitrobenzamide** is not merely a functionalization step; it is a study in regioselectivity. The starting material, salicylamide (2-hydroxybenzamide), contains a

phenolic hydroxyl group that activates the ring, directing electrophilic aromatic substitution to the ortho and para positions.

Synthetic Protocol

To obtain the 3-nitro isomer specifically, we must manage the competition with the 5-nitro isomer.

- Reagents: Salicylamide, Nitric Acid (HNO_3), Sulfuric Acid (H_2SO_4).
- Mechanism: Electrophilic Aromatic Substitution (Nitration).
- Critical Control Point: Temperature control ($< 5^\circ\text{C}$) is mandatory to prevent polynitration and oxidative degradation.

Experimental Workflow:

- Nitration: Salicylamide is dissolved in ethyl acetate. A nitrating mixture ($\text{HNO}_3/\text{H}_2\text{SO}_4$) is added dropwise at 278 K.
- Quenching: The reaction is neutralized with aqueous NaHCO_3 .
- Separation: This is the pivotal step. The reaction yields both the 3-nitro and 5-nitro isomers.
 - Technique: Column chromatography over silica gel.^[1]
 - Eluent Gradient: Petrol/Ethyl Acetate (0% to 7.5% EtOAc).^[1] The 3-nitro isomer typically elutes differently due to the specific polarity modulation caused by the adjacent nitro-hydroxyl interaction.

Crystallographic Methodology

The structural data presented here is derived from Single Crystal X-Ray Diffraction (SC-XRD). High-quality crystals were grown using the slow evaporation technique from an ethyl acetate solution.

- Radiation Source: Mo $\text{K}\alpha$ ($\lambda = 0.71073 \text{ \AA}$).^[2] Molybdenum is chosen over Copper for its higher energy, reducing absorption effects in nitro-aromatics.

- Temperature: 296 K (Room Temperature).[\[1\]](#)[\[2\]](#)
- Refinement: Full-matrix least-squares on F^2 .

Structural Analysis: The Core Data

The crystal structure of **2-Hydroxy-3-nitrobenzamide** reveals a Triclinic system. A unique feature of this structure is the presence of two independent molecules in the asymmetric unit (

), leading to a total of

in the unit cell.

Crystal Data Table

Parameter	Value	Significance
Formula	C ₇ H ₆ N ₂ O ₄	
Crystal System	Triclinic	Low symmetry packing
Space Group		Centrosymmetric; most common for organic achiral molecules
Unit Cell ()	3.8390(2) Å	Short axis indicates stacking direction
Unit Cell ()	13.0347(8) Å	
Unit Cell ()	16.0409(9) Å	
Angle ()	98.207(3)°	
Angle ()	95.658(2)°	
Angle ()	98.365(3)°	
Volume	780.16(8) Å ³	
Z	4	Two molecules in asymmetric unit ()
Density (calc)	1.550 Mg/m ³	Typical for nitro-aromatics

Conformational Locking (Intramolecular)

The molecular conformation is governed by a robust Intramolecular Hydrogen Bond.

- Interaction: O–H...O(amide).[1]
- Graph Set Motif:S(6).
- Mechanism: The phenolic hydrogen atom is "locked" between the oxygen of the amide carbonyl and the oxygen of the nitro group. However, the O–H...O=C interaction is energetically favored due to Resonance Assisted Hydrogen Bonding (RAHB). This creates a pseudo-six-membered ring that planarizes the molecule, enhancing π -conjugation across the benzamide backbone.
- Disorder Note: In one of the two molecules in the asymmetric unit, the nitro group exhibits rotational disorder (occupancy ratio approx. 52:48). This suggests that while the amide side is locked by the H-bond, the nitro side retains some thermal freedom at room temperature.

Supramolecular Architecture

The macroscopic properties of the crystal (melting point, solubility) are dictated by how these planarized monomers pack together.

The Primary Dimer: R²₂(8)

The dominant intermolecular interaction is the formation of centrosymmetric dimers.

- Donors/Acceptors: The amide -NH₂ group acts as a donor to the carbonyl oxygen of a neighboring molecule.
- Pattern: Two molecules associate in a "head-to-tail" fashion.
- Graph Set Motif:R²₂(8) (An 8-membered ring formed by 2 donors and 2 acceptors).
- Significance: This dimer is the fundamental building block of the crystal lattice. It is extremely robust and common in primary amides.

Higher-Order Packing

These dimers do not exist in isolation. They are linked into two-dimensional polymeric sheets parallel to the ab plane.[2]

- Linkage: The second hydrogen atom of the -NH₂ group (which is not involved in the dimer) forms hydrogen bonds with nitro group oxygens or other acceptors in adjacent dimers.
- Stacking: These 2D sheets stack along the short

-axis (3.84 Å), driven by

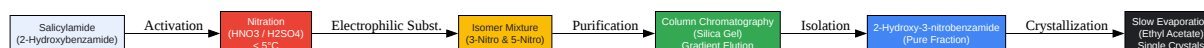
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stacking interactions between the aromatic rings.

Visualization of Structural Logic

The following diagrams illustrate the synthesis workflow and the hierarchical assembly of the crystal structure.

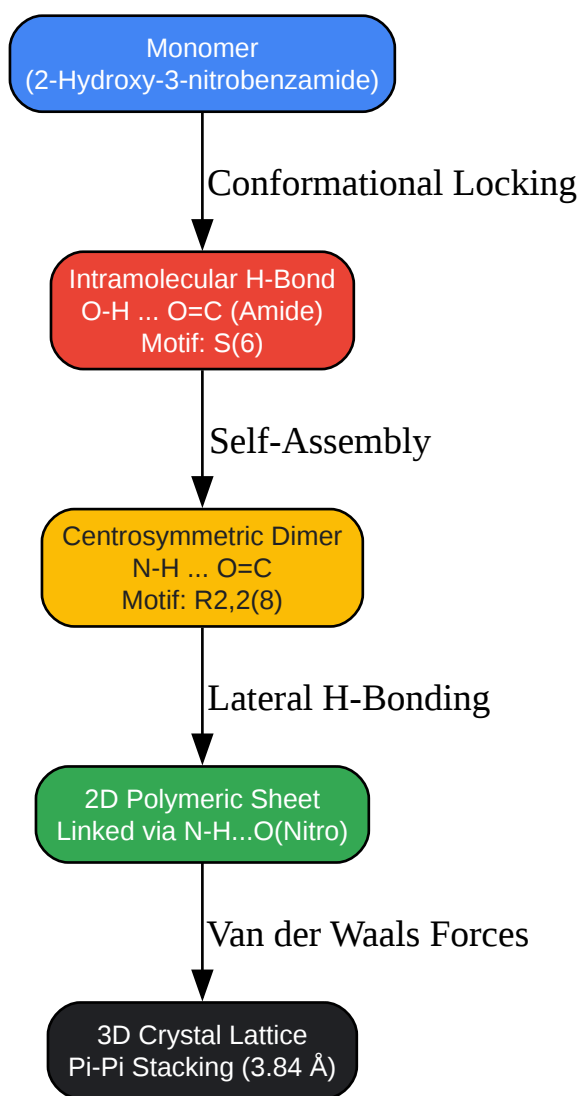
Diagram 1: Synthesis & Crystallization Workflow



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Caption: Workflow for the regioselective synthesis and isolation of crystallographic-grade **2-Hydroxy-3-nitrobenzamide**.

Diagram 2: Hydrogen Bonding Network Hierarchy



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Caption: Hierarchical assembly from monomer to 3D lattice, highlighting the transition from S(6) intramolecular locking to R²₂(8) dimerization.

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